

D-ribo-Phytosphingosine-13C2,d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *D-ribo-Phytosphingosine-13C2,d2*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **D-ribo-Phytosphingosine-13C2,d2**, a stable isotope-labeled sphingolipid crucial for advanced research in cellular biology and drug development. This document details its chemical and physical properties, biological significance, and application in sophisticated analytical techniques.

Introduction to D-ribo-Phytosphingosine-13C2,d2

D-ribo-Phytosphingosine-13C2,d2 is an isotopically labeled form of D-ribo-phytosphingosine, a naturally occurring sphingoid base. The incorporation of two carbon-13 (¹³C) atoms and two deuterium (²H or d) atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart. This allows for precise and accurate measurement of endogenous D-ribo-phytosphingosine levels in various biological matrices, overcoming challenges of sample loss during preparation and variations in instrument response.^[1]

Physicochemical Properties

The fundamental properties of both unlabeled and the isotopically labeled D-ribo-phytosphingosine are summarized below for comparative analysis.

Property	D-ribo-Phytosphingosine	D-ribo-Phytosphingosine- 13C2,d2
Synonyms	(2S,3S,4R)-2-aminooctadecane-1,3,4-triol, 4-D-Hydroxysphinganine	-
Molecular Formula	C ₁₈ H ₃₉ NO ₃	C ₁₆ ¹³ C ₂ H ₃₇ D ₂ NO ₃
Molecular Weight	317.5 g/mol [2]	Approx. 321.5 g/mol
CAS Number	388566-94-7	237757-10-7[2]
Appearance	Powder	Solid
Storage Temperature	-20°C	-20°C
Solubility	DMF: 10 mg/ml, DMSO: 2 mg/ml, Ethanol: miscible[3]	Similar to unlabeled form

Biological Significance of D-ribo-Phytosphingosine

D-ribo-phytosphingosine is a key bioactive lipid that plays a fundamental role in the structural integrity of cell membranes and participates in a variety of cellular signaling pathways.[4] It is found in a wide range of organisms, from yeast and plants to mammals.

Role in Yeast

In yeast, such as *Saccharomyces cerevisiae*, phytosphingosine is a crucial component of sphingolipids and a critical signaling molecule, particularly in response to heat stress.[4] It can be phosphorylated by the kinases Pkh1 and Pkh2, initiating a signaling cascade that influences endocytosis and cell wall integrity.[5][6]

Role in Mammalian Cells

In mammalian cells, phytosphingosine and its phosphorylated metabolite, phytosphingosine-1-phosphate (P1P), are involved in regulating cell growth, differentiation, and apoptosis.[7][8] P1P, similar to the well-studied sphingosine-1-phosphate (S1P), can act as an extracellular ligand for G protein-coupled receptors (GPCRs), thereby initiating intracellular signaling cascades that affect a wide array of cellular processes.[7][8]

Signaling Pathways

Phytosphingosine and its phosphorylated form are integral to complex signaling networks. The following diagrams illustrate key pathways in yeast and mammalian cells.

Pkh1/Pkh2 Signaling Pathway in Yeast

Caption: Pkh1/Pkh2 signaling pathway in yeast.

Phytosphingosine-1-Phosphate (P1P) Signaling in Mammalian Cells

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